A Researcher's Guide to In Vivo Crosslinking: Navigating Alternatives to DSP

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Bis(2,5-dioxopyrrolidin-1-YL) heptanedioate*
CAS No.:	*74648-14-9*
Cat. No.:	*B1662054*

Get Quote

Introduction: Capturing the Cellular Dance In Situ

In the intricate and densely packed environment of a living cell, proteins rarely act in isolation. Their functions are dictated by a dynamic network of interactions, forming transient and stable complexes that drive cellular processes. To truly understand these mechanisms, we must study them within their native context. In vivo chemical crosslinking is a powerful technique that provides a "snapshot" of these protein-protein interactions (PPIs) as they occur inside the cell, covalently linking interacting partners and allowing for their subsequent isolation and identification.

For decades, Di(N-succinimidyl) Pimelate (DSP), also known as Lomant's Reagent, has been a workhorse in this field.[1][2] As a homobifunctional, amine-reactive crosslinker, DSP is prized for its ability to permeate cell membranes and capture intracellular PPIs.[3][4] Its central disulfide bond, which can be cleaved by reducing agents, allows for the dissociation of crosslinked complexes, simplifying downstream analysis.[5]

© 2026 BenchChem. All rights reserved.

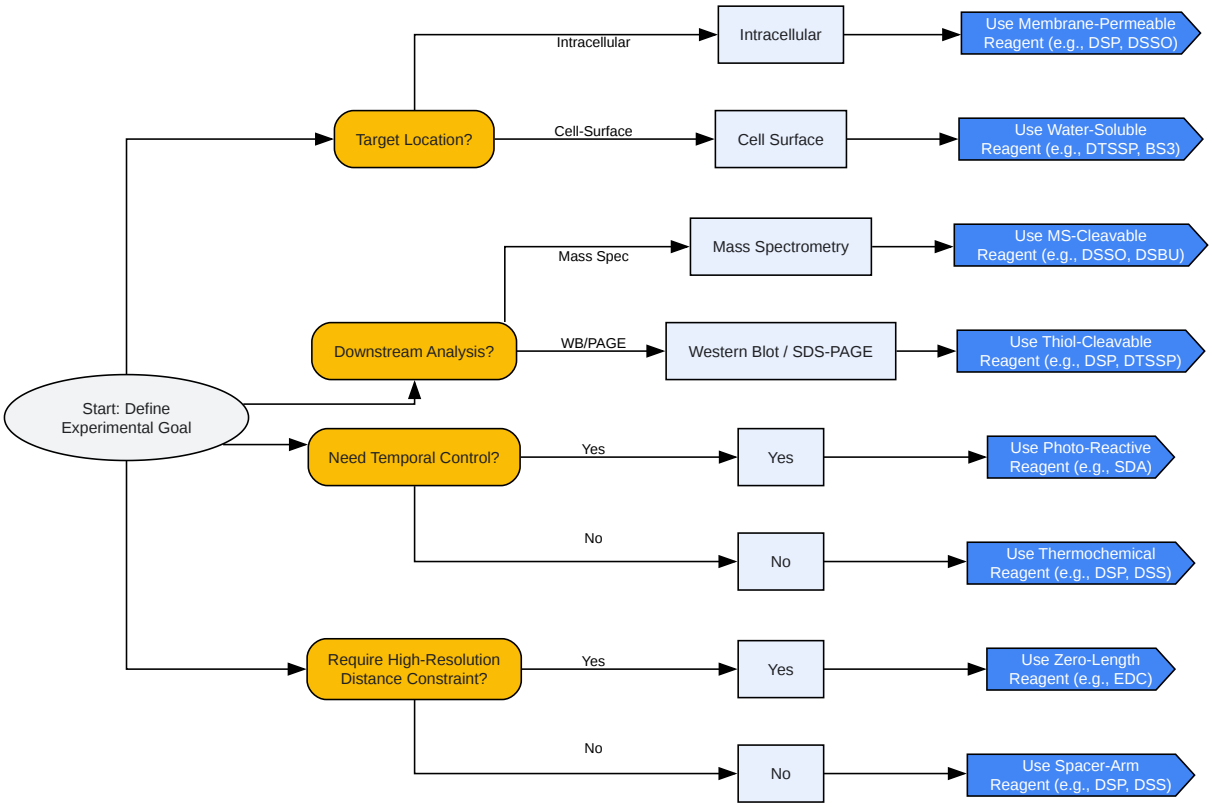
However, the reliance on a single reagent can be limiting. The fixed 12.0 Å spacer arm of DSP may not be optimal for all protein complexes, and its poor aqueous solubility necessitates the use of organic solvents like DMSO, which can introduce cellular stress.[1][6] Furthermore, the evolution of analytical techniques, particularly mass spectrometry (MS), has spurred the development of a new generation of crosslinkers with advanced functionalities designed to overcome the challenges of identifying crosslinked peptides from highly complex cellular lysates.[7][8]

This guide provides a comprehensive comparison of viable alternatives to DSP for in vivo crosslinking. We will delve into the critical parameters that govern the selection of a crosslinker, compare different classes of reagents with supporting data, and provide detailed protocols to empower researchers to choose the optimal tool for their experimental questions.

The Strategist's Guide to Crosslinker Selection

Choosing the right crosslinker is a strategic decision that profoundly impacts the outcome of an experiment. The ideal reagent should not only capture the interaction of interest but also be compatible with downstream analytical workflows. The decision-making process can be broken down into several key considerations.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision tree for selecting an appropriate in vivo crosslinker.

- Membrane Permeability: This is the first and most critical branch point. For intracellular targets, a hydrophobic, membrane-permeable crosslinker like DSP is essential.[9] Conversely, to exclusively capture interactions on the cell surface, such as receptor-ligand

© 2026 BenchChem. All rights reserved.

binding, a hydrophilic, water-soluble crosslinker (e.g., DTSSP) is required to prevent it from entering the cell.[6][10]

- Cleavability and Reversibility: The ability to cleave the crosslinker after purification is paramount for most applications.
  - Thiol Cleavage: DSP's disulfide bond is its hallmark, easily reversed with reducing agents like DTT or 2-mercaptoethanol.[2] This is ideal for releasing binding partners for analysis by SDS-PAGE and Western blotting.
  - MS Cleavage: A major advancement for proteomics, MS-cleavable crosslinkers contain a bond that fragments predictably during tandem mass spectrometry (e.g., collision-induced dissociation, CID).[11] This simplifies the complex spectra generated by crosslinked peptides, enabling more confident and automated identification of interaction sites.[8][12]
  - Non-Cleavable: These linkers form highly stable bonds, which can be advantageous when absolute stability is required, though they complicate downstream analysis.[13][14]
- Spacer Arm Length: The length of the spacer arm dictates the maximum distance between the reactive groups on the interacting proteins.[15] Using crosslinkers with shorter spacer arms can increase the specificity of the captured interaction, reducing the likelihood of crosslinking proteins that are merely in close proximity rather than truly interacting.[16]
- Reactivity: The vast majority of crosslinkers, including DSP, target primary amines (the N-terminus and lysine side chains) via N-hydroxysuccinimide (NHS) esters.[11] However, alternatives exist that provide orthogonal strategies. Sulfhydryl-reactive crosslinkers (e.g., reacting with cysteines) can be used when lysines are not present at the interaction interface.[17]
- Photo-Activation: Photoreactive crosslinkers remain inert until activated by a specific wavelength of UV light.[18] This provides exceptional temporal control, allowing researchers to initiate crosslinking at a precise moment in a biological process, thereby capturing highly transient or stimulus-dependent interactions.[19][20]
- Zero-Length Crosslinking: Reagents like 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) mediate the formation of a direct covalent bond between carboxyl and amine groups

© 2026 BenchChem. All rights reserved.

without leaving any spacer atoms behind.[21] This offers the highest possible resolution for distance constraints, confirming that the interacting residues are in direct contact.[22][23]

A Comparative Analysis of DSP Alternatives

Here, we compare several classes of crosslinkers against the benchmark, DSP. The choice among them depends entirely on the experimental goal and available analytical instrumentation.

© 2026 BenchChem. All rights reserved.

Feature	Di(N-succinimidyl) Pimelate (DSP)	DTSSP	DSSO	SDA (An SDA derivative)	EDC
Class	Thiol-Cleavable	Thiol-Cleavable, Water-Soluble	MS-Cleavable	Photo-Reactive	Zero-Length
Spacer Arm (Å)	12.0[1]	12.0[24]	10.1[12]	9.2	0[22]
Reactivity	Primary Amines	Primary Amines	Primary Amines	Primary Amines & Photo-activated C-H insertion	Primary Amines & Carboxyls
Membrane Permeable?	Yes[4]	No[6][10]	Yes[12]	Yes	Yes[22]
Cleavability	Thiol (DTT, BME)[5]	Thiol (DTT, BME)	MS-CID[11]	Photo-cleavable variants exist	N/A (direct bond)
Key Advantage	Well-established, reliable for WB	Cell-surface specific crosslinking	Simplifies MS data analysis	Temporal control of crosslinking	Highest resolution distance constraint
Primary Limitation	Requires DMSO, complex MS analysis	Cannot access intracellular targets	Less established for non-MS use	Non-specific insertion after activation	Requires very close proximity of residues

Class 1: Water-Soluble Analogs for Surface Proteomics

Featured Alternative: DTSSP (3,3'-dithiobis(sulfosuccinimidyl propionate))

© 2026 BenchChem. All rights reserved.

DTSSP is the sulfonated, water-soluble analog of DSP.[24] The addition of sulfo-NHS groups renders it soluble in aqueous buffers and impermeable to the cell membrane.[10] This makes it the ideal choice when the research goal is to specifically interrogate interactions occurring on the outer surface of the cell, such as receptor dimerization or ligand binding, without crosslinking the vast excess of intracellular proteins.

Causality Behind Experimental Choice: If you are studying a cell-surface receptor and want to identify its binding partners upon ligand stimulation, using a membrane-permeable crosslinker like DSP would create an overwhelmingly complex mixture of intracellular crosslinks, masking the specific surface interactions. DTSSP elegantly solves this by restricting the reaction to the extracellular space.[6]

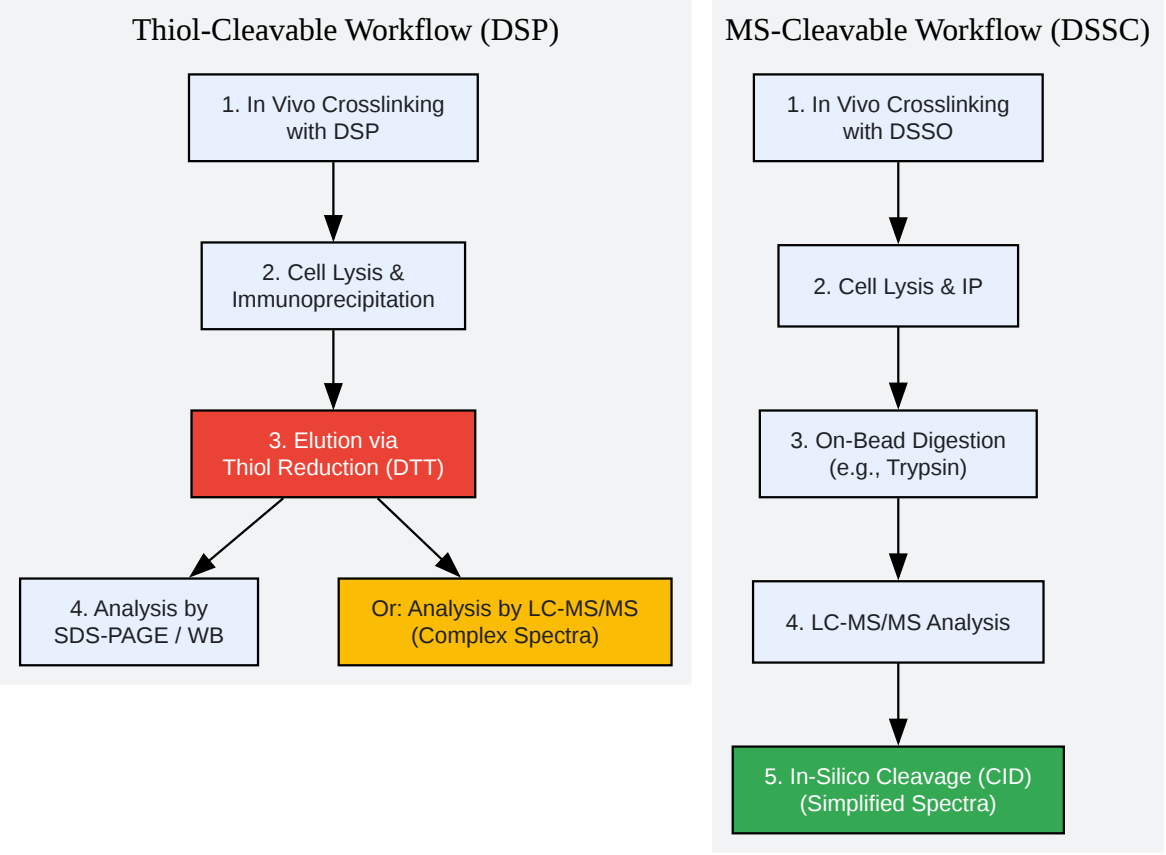
Class 2: MS-Cleavable Reagents for Advanced Proteomics

Featured Alternative: DSSO (Disuccinimidyl sulfoxide)

The development of MS-cleavable crosslinkers has revolutionized crosslinking-mass spectrometry (XL-MS). DSSO is a membrane-permeable, amine-reactive crosslinker with a spacer arm containing a sulfoxide group.[12] This bond is stable during purification but specifically fragments into two characteristic pieces during CID-based tandem MS.[11] This fragmentation pattern creates a unique signature that allows software to easily identify the two peptides that were linked, dramatically simplifying data analysis and increasing the confidence of PPI identification.[8]

Causality Behind Experimental Choice: In a traditional DSP-based XL-MS experiment, the resulting spectrum for a crosslinked peptide is a complex mixture of fragment ions from both peptides, which is computationally challenging to deconvolute. With DSSO, the MS2 scan shows cleavage of the crosslinker, and subsequent MS3 scans can be performed on the individual liberated peptides for clean, unambiguous sequencing.[25] This workflow is essential for large-scale, proteome-wide interaction studies.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Comparison of DSP and DSSO experimental workflows.

Class 3: Photo-Reactive Reagents for Temporal Control

Featured Alternative: SDA (Sulfosuccinimidyl 4,4'-azipentanoate) and analogs

Photo-reactive crosslinkers possess a group (commonly an aryl azide or diazirine) that is inert until exposed to UV light.[18] This two-stage reactivity offers unparalleled experimental control. The reagent can be added to cells, allowed to permeate and distribute, and then crosslinking is initiated at a precise time by a flash of UV light. This is invaluable for capturing interactions that are triggered by a specific event, such as ligand binding or cell cycle progression.[19] Upon

© 2026 BenchChem. All rights reserved.

activation, the photoreactive group forms a highly reactive nitrene or carbene, which can insert into various chemical bonds, including C-H bonds, in its immediate vicinity.[26]

Causality Behind Experimental Choice: Imagine you want to know which proteins interact with a receptor only in the first 30 seconds after ligand stimulation. Using a conventional crosslinker like DSP, which reacts continuously upon addition, would be impossible. A photo-reactive crosslinker allows you to add the ligand, wait 30 seconds, and then trigger the crosslinking with UV light, precisely capturing the transient interactome of that moment.

Experimental Protocols

The following protocols are designed to be self-validating systems. Controls, such as non-crosslinked samples and IgG controls for immunoprecipitation, are essential for interpreting the results and ensuring trustworthiness.

Protocol 1: General In Vivo Crosslinking with DSP

This protocol is optimized for capturing intracellular protein complexes for analysis by immunoprecipitation and Western blot.

- Cell Culture: Grow cells of interest (e.g., HeLa, HEK293T) in a 10 cm dish to ~80-90% confluency. The health and density of the cells are critical for reproducible results.
- Reagent Preparation: Prepare a fresh 100 mM stock solution of DSP (Thermo Scientific, 22585) in dry DMSO. DSP is moisture-sensitive, so use an unopened vial or one stored properly in a desiccator. Prepare a 1 M Tris-HCl, pH 7.5, solution for quenching.
- Crosslinking Reaction:
  - Aspirate the culture medium and wash the cell monolayer twice with 5 mL of ice-cold PBS, pH 8.0. The slightly alkaline pH enhances the efficiency of the NHS-ester reaction.
  - Add 5 mL of ice-cold PBS, pH 8.0, to the plate.
  - Add the DSP stock solution directly to the PBS on the plate to a final concentration of 1-2 mM. Swirl gently to mix. Rationale: The final DMSO concentration should be kept below 2% to minimize cell toxicity.

© 2026 BenchChem. All rights reserved.

- Incubate the plate at room temperature for 30 minutes. Note: Incubation time and crosslinker concentration should be optimized for each system. A time course (5, 15, 30, 60 min) is recommended during initial experiments.

- Quenching: Terminate the reaction by adding the 1 M Tris-HCl, pH 7.5, stock to a final concentration of 20-50 mM.[27] Incubate for 15 minutes at room temperature. The primary amines in Tris will react with any remaining NHS esters, quenching the crosslinker.

- Cell Lysis:
  - Aspirate the quenching buffer and wash the cells once with ice-cold PBS.
  - Scrape the cells into 1 mL of ice-cold RIPA buffer or a preferred lysis buffer containing protease and phosphatase inhibitors.
  - Incubate on ice for 30 minutes with periodic vortexing, then clarify the lysate by centrifugation at ~14,000 x g for 15 minutes at 4°C.

- Downstream Analysis: The clarified supernatant now contains the crosslinked protein complexes. Proceed with immunoprecipitation using an antibody against your protein of interest.

- Cleavage of Crosslinks: After immunoprecipitation and washing, elute the protein complexes. To cleave the DSP crosslinker, incubate the beads in SDS-PAGE sample buffer containing 50-100 mM DTT or 5% 2-mercaptoethanol at 95°C for 10 minutes before loading on the gel. This will reverse the crosslinks, separating the bait protein from its interacting partners.

Protocol 2: In Vivo XL-MS using DSSO

This protocol is tailored for identifying PPIs using an MS-cleavable crosslinker and mass spectrometry.

- Crosslinking and Quenching: Follow steps 1-4 from Protocol 1, substituting DSSO (Thermo Scientific, A33545) for DSP. Optimal concentrations for DSSO are typically in the 1-3 mM range.

- Cell Lysis and Protein Denaturation:

© 2026 BenchChem. All rights reserved.

- After quenching, scrape cells into 1 mL of ice-cold PBS with protease/phosphatase inhibitors and pellet them.
- Lyse the cell pellet in a denaturing buffer (e.g., 8 M urea in 100 mM Tris-HCl, pH 8.5). Sonication may be required to shear genomic DNA and ensure complete lysis.

- Reduction and Alkylation: Reduce disulfide bonds with 5 mM DTT for 30 minutes at 37°C. Alkylate free cysteines with 15 mM iodoacetamide for 30 minutes at room temperature in the dark.
- Proteolytic Digestion: Dilute the urea concentration to <2 M with 100 mM Tris-HCl, pH 8.5. Add sequencing-grade trypsin at a 1:50 (enzyme:protein) ratio and incubate overnight at 37°C.
- Enrichment (Optional but Recommended): For complex samples, enriching for crosslinked peptides is highly beneficial. If using an enrichable crosslinker (e.g., one with a biotin tag), perform affinity purification at this stage.[11]
- LC-MS/MS Analysis:
  - Acidify the peptide mixture with formic acid and desalt using a C18 StageTip.
  - Analyze the peptides using a high-resolution Orbitrap mass spectrometer.
  - Set up the data acquisition method to include MS2 and MS3 scans. An MS2 scan is triggered on a precursor ion; if the characteristic mass difference of a cleaved DSSO linker is detected, the instrument automatically performs MS3 scans on the fragment ions.
- Data Analysis: Use specialized software (e.g., Proteome Discoverer with the XlinkX node, pLink) to search the raw data. The software is designed to recognize the unique fragmentation signature of DSSO, allowing for the confident identification of inter- and intra-protein crosslinks.[12]

Conclusion

While DSP remains a valuable and effective tool for in vivo crosslinking, particularly for validation studies using Western blotting, the field has evolved significantly. The modern

© 2026 BenchChem. All rights reserved.

researcher has a diverse toolkit of alternative reagents at their disposal, each offering unique advantages. For cell-surface studies, water-soluble analogs like DTSSP provide essential specificity. For deep, proteome-wide interaction mapping, the development of MS-cleavable crosslinkers like DSSO has been transformative, simplifying data analysis and increasing the depth of coverage. For capturing dynamic, time-sensitive events, photo-reactive crosslinkers offer unparalleled temporal precision. By understanding the fundamental principles of each crosslinker class and selecting the reagent that best aligns with the experimental question and analytical method, researchers can move beyond a one-size-fits-all approach and unlock a more nuanced and accurate understanding of the complex protein interaction networks that define life.

References

- Götze, M., et al. (2018). The First MS-Cleavable, Photo-Thiol-Reactive Cross-Linker for Protein Structural Studies. Angewandte Chemie International Edition, 57(26), 7858-7862. [Link]
- Bennett, K. L., et al. (2000). Chemical cross-linking with thiol-cleavable reagents combined with differential mass spectrometric peptide mapping--a novel approach to assess intermolecular protein contacts. Protein Science, 9(8), 1503–1518. [Link]
- Götze, M., et al. (2020). Cleavable Cross-Linkers and Mass Spectrometry for the Ultimate Task of Profiling Protein–Protein Interaction Networks in Vivo. Journal of Proteome Research, 19(11), 4256–4268. [Link]
- Yang, B., & Wu, P. (2021). Residue Selective Crosslinking of Proteins through Photoactivatable or Proximity-Enabled Reactivity. Molecules, 26(11), 3374. [Link]
- Müller, F., et al. (2001). Isotopically Coded Cleavable Cross-linker for Studying Protein-Protein Interaction and Protein Complexes. Molecular & Cellular Proteomics, 1(1), 49-57. [Link]
- G-Biosciences. Protein Cross-linkers handbook and selection guide. [Link]
- Liu, F., et al. (2015). Synthesis of Two New Enrichable and MS-Cleavable Cross-linkers to Define Protein-Protein Interactions by Mass Spec. Bioconjugate Chemistry, 26(4), 620–629. [Link]

© 2026 BenchChem. All rights reserved.

- Nordman, J. C., & Kabbani, N. (2014). Chemical crosslinkers enhance detection of receptor interactomes. Frontiers in Pharmacology, 4, 171. [Link]
- Talluri, S., & Talluri, R. (2022). Photoreactive bioorthogonal lipid probes and their applications in mammalian biology. RSC Chemical Biology, 3(12), 1461-1478. [Link]
- O'Reilly, F. J., & Rappsilber, J. (2021). Cross-Linking Mass Spectrometry for Investigating Protein Conformations and Protein–Protein Interactions: A Method for All Seasons. Chemical Reviews, 121(22), 13955–13990. [Link]
- Liu, F., et al. (2023). Dissecting In Vivo Cross-Linker Performance: Insights into Structural Dynamics and Molecular Rigidity. JACS Au, 3(7), 1957–1967. [Link]
- Kalkhof, S., & Sinz, A. (2008). Probing structures of large protein complexes using zero-length cross-linking. Analytical and Bioanalytical Chemistry, 392(1-2), 131–138. [Link]
- ResearchGate. (2013). My cells are sensitive to DMSO >1%. Can anyone suggest alternative diluents/strategies for diluting DSP crosslinker (Thermo) at minimum vol. for coIP?. [Link]
- Zhang, Q., et al. (2023). Chemical crosslinking and ligation methods for in vivo analysis of RNA structures and interactions. Methods in Enzymology, 681, 101–123. [Link]
- Vinogradov, A. A., et al. (2017). Targeting intracellular protein-protein interactions with cell-permeable cyclic peptides. RSC Chemical Biology, 8(4), 634-641. [Link]
- Miteva, Y. V., et al. (2010). In Vivo Protein Cross-Linking. In: Protein-Protein Interactions. Methods in Molecular Biology, vol 588. Humana Press. [Link]
- Liu, F., & Heck, A. J. (2023). In vivo cross-linking mass spectrometry: Advances and challenges in decoding protein conformational dynamics and complex regulatory networks in living cells. Current Opinion in Chemical Biology, 77, 102377. [Link]
- Bruce, J. E. (2012). In vivo protein complex topologies: Sights through a cross-linking lens. Journal of Proteomics, 75(12), 3537–3547. [Link]

© 2026 BenchChem. All rights reserved.

- Trester-Zedlitz, M., et al. (2003). “Zero-length” cross-linking in solid state as an approach for analysis of protein–protein interactions. Journal of the American Society for Mass Spectrometry, 14(12), 1436–1448. [Link]
- Yang, B., et al. (2012). In Vivo Application of Photocleavable Protein Interaction Reporter Technology. Journal of Proteome Research, 11(5), 2956–2964. [Link]
- Ningbo Inno Pharmchem Co.,Ltd. (2026). DSP Crosslinker: A Deep Dive into its Properties and Applications. [Link]
- Ghosh, E., et al. (2022). In-cellulo chemical cross-linking to visualize protein-protein interactions. Biotechnology Reports, 35, e00746. [Link]
- Götze, M., et al. (2020). Cleavable Cross-Linkers and Mass Spectrometry for the Ultimate Task of Profiling Protein–Protein Interaction Networks in Vivo. Journal of Proteome Research, 19(11), 4256-4268. [Link]
- Reynolds, C., et al. (2011). ReCLIP (Reversible Cross-Link Immuno-Precipitation): An Efficient Method for Interrogation of Labile Protein Complexes. PLoS ONE, 6(1), e16206. [Link]
- Reynolds, C., et al. (2011). ReCLIP (Reversible Cross-Link Immuno-Precipitation): An Efficient Method for Interrogation of Labile Protein Complexes. PLoS ONE, 6(1), e16206. [Link]
- Nordman, J. C., & Kabbani, N. (2014). Chemical crosslinkers enhance detection of receptor interactomes. Frontiers in Pharmacology, 4, 171. [Link]
- G-Biosciences. Protein Cross-Linkers. [Link]
- Uezu, A., et al. (2022). DSP-crosslinking and Immunoprecipitation to Isolate Weak Protein Complex. Bio-protocol, 12(15), e4493. [Link]
- Dojindo Molecular Technologies, Inc. Cross-Linker DSP. [Link]
- CF Plus Chemicals. Di-(N-succinimidyl)-3,3´-dithiodipropionate. [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (2023). In vivo cross-linking mass spectrometry: Advances and challenges in decoding protein conformational dynamics and complex regulatory networks in living cells. [Link]
- Schmidt, C., & Sinz, A. (2013). A comparative cross-linking strategy to probe conformational changes in protein complexes. Journal of Visualized Experiments, (77), e50422. [Link]
- Liu, F., et al. (2023). Dissecting In Vivo Cross-Linker Performance: Insights into Structural Dynamics and Molecular Rigidity. JACS Au, 3(7), 1957-1967. [Link]
- ResearchGate. (2022). In-Depth In Vivo Crosslinking in Minutes by a Compact, Membrane-Permeable, and Alkynyl-Enrichable Crosslinker. [Link]
- Liu, F., et al. (2017). A New in Vivo Cross-linking Mass Spectrometry Platform to Define Protein–Protein Interactions in Living Cells. Molecular & Cellular Proteomics, 16(1), 147–160. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. repository.ias.ac.in [repository.ias.ac.in]
- 2. DSP-crosslinking and Immunoprecipitation to Isolate Weak Protein Complex - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ReCLIP (Reversible Cross-Link Immuno-Precipitation): An Efficient Method for Interrogation of Labile Protein Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Di-(N-succinimidyl)-3,3´-dithiodipropionate — CF Plus Chemicals [cfplus.cz]
- 5. nbinno.com [nbinno.com]
- 6. researchgate.net [researchgate.net]
- 7. In vivo cross-linking mass spectrometry: Advances and challenges in decoding protein conformational dynamics and complex regulatory networks in living cells - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 8. Cleavable Cross-Linkers and Mass Spectrometry for the Ultimate Task of Profiling Protein–Protein Interaction Networks in Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Crosslinking Protein Interaction Analysis | Thermo Fisher Scientific - TW [thermofisher.com]
- 10. wolfson.huji.ac.il [wolfson.huji.ac.il]
- 11. pubs.acs.org [pubs.acs.org]
- 12. pubs.rsc.org [pubs.rsc.org]
- 13. adc.bocsci.com [adc.bocsci.com]
- 14. Cleavable versus non-cleavable ADC linker chemistry - ProteoGenix [proteogenix.science]
- 15. In vivo protein complex topologies: Sights through a cross-linking lens - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Crosslinking Protein Interaction Analysis | Thermo Fisher Scientific - SG [thermofisher.com]
- 17. ReCLIP (Reversible Cross-Link Immuno-Precipitation): An Efficient Method for Interrogation of Labile Protein Complexes | PLOS One [journals.plos.org]
- 18. Photoreactive Crosslinker Chemistry | Thermo Fisher Scientific - TW [thermofisher.com]
- 19. Photoreactive Crosslinkers | SCBT - Santa Cruz Biotechnology [scbt.com]
- 20. Photoreactive bioorthogonal lipid probes and their applications in mammalian biology - RSC Chemical Biology (RSC Publishing) DOI:10.1039/D2CB00174H [pubs.rsc.org]
- 21. Zero-Length Crosslinkers | SCBT - Santa Cruz Biotechnology [scbt.com]
- 22. pubs.acs.org [pubs.acs.org]
- 23. Probing structures of large protein complexes using zero-length cross-linking - PMC [pmc.ncbi.nlm.nih.gov]
- 24. documents.thermofisher.com [documents.thermofisher.com]
- 25. A New in Vivo Cross-linking Mass Spectrometry Platform to Define Protein–Protein Interactions in Living Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 26. Residue Selective Crosslinking of Proteins through Photoactivatable or Proximity-Enabled Reactivity - PMC [pmc.ncbi.nlm.nih.gov]
- 27. Chemical crosslinkers enhance detection of receptor interactomes - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [A Researcher's Guide to In Vivo Crosslinking: Navigating Alternatives to DSP]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662054/docs#a-researcher-s-guide-to-in-vivo-crosslinking-navigating-alternatives-to-dsp]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.